

7-chloro-5-methyl-1H-benzotriazole CAS number and structure

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Compound of Interest

7-chloro-5-methyl-1Hbenzotriazole

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Technical Guide: 7-chloro-5-methyl-1H-benzotriazole

A comprehensive review of the available scientific data for **7-chloro-5-methyl-1H-benzotriazole** reveals a significant lack of specific information in public chemical databases and scientific literature. As of late 2025, a specific CAS number, detailed experimental protocols, and quantitative data for this particular compound are not readily available. This suggests that **7-chloro-5-methyl-1H-benzotriazole** may be a novel or exceptionally rare compound, or potentially a misnomer of a more common derivative.

This guide will, therefore, provide detailed information on closely related and well-documented benzotriazole derivatives to offer a foundational understanding for researchers, scientists, and drug development professionals. The focus will be on the parent compound, 5-methyl-1H-benzotriazole, and other relevant chlorinated benzotriazoles, for which substantial data exists.

Chemical Structure and Identification

The core structure of benzotriazole is a bicyclic aromatic heterocycle, consisting of a benzene ring fused to a 1,2,3-triazole ring. The numbering of the atoms in the benzotriazole ring system is crucial for correctly identifying substituted derivatives.



Caption: Numbering of the 1H-benzotriazole ring with hypothetical positions for chloro and methyl groups.

For the requested compound, "**7-chloro-5-methyl-1H-benzotriazole**," the chlorine atom would be attached to the 7th carbon, and the methyl group to the 5th carbon of the benzotriazole ring.

Closely Related Compound: 5-Methyl-1H-benzotriazole

Due to the absence of data for the specified molecule, we present information on 5-methyl-1H-benzotriazole, a commercially available and well-studied compound. It is often referred to as tolyltriazole, which is technically a mixture of isomers (4-methyl and 5-methyl).

Table 1: Physicochemical Properties of 5-Methyl-1H-benzotriazole

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 136-85-6 | [1][2][3] |
| Molecular Formula | C7H7N3 | [1][2][3] |
| Molecular Weight | 133.15 g/mol | [2][3][4] |
| Appearance | White to light yellow crystalline solid | [1] |
| Solubility | Soluble in polar solvents like water and alcohols | [1] |

Synthesis of Benzotriazole Derivatives

The synthesis of substituted benzotriazoles generally follows the reaction of a substituted ophenylenediamine with nitrous acid. For 5-methyl-1H-benzotriazole, the starting material would be 4-methyl-o-phenylenediamine.[5]

A general synthetic pathway is outlined below:



Substituted o-phenylenediamine Diazotization NaNO2, H+ Diazonium Salt Intermediate Intramolecular Cyclization Substituted Benzotriazole

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Caption: Generalized workflow for the synthesis of benzotriazole derivatives.

Experimental Protocol Example (General): A common laboratory-scale synthesis involves dissolving the substituted o-phenylenediamine in an acidic solution (e.g., acetic acid or dilute hydrochloric acid) and then slowly adding a solution of sodium nitrite while maintaining a low temperature (typically 0-5 °C). The reaction mixture is then stirred for a period to allow for the cyclization to complete. The resulting benzotriazole derivative can then be isolated by filtration and purified by recrystallization.

Applications and Biological Activity

Benzotriazoles are widely utilized as corrosion inhibitors, particularly for copper and its alloys.

[6] They form a stable, passive film on the metal surface, protecting it from corrosive agents.[6]



They are also used as ultraviolet (UV) stabilizers in plastics and coatings, and as antifogging agents in photographic emulsions.[1][7]

In the context of drug development, benzotriazole derivatives have been investigated for a range of biological activities. For example, some chlorinated benzotriazoles have shown activity against parasites like Entamoeba histolytica.[8] A study on various benzotriazole derivatives also revealed antiviral activities against viruses such as Coxsackievirus B5.[9]

Conclusion for Researchers

While a direct technical profile of **7-chloro-5-methyl-1H-benzotriazole** cannot be provided due to a lack of available data, researchers can infer potential properties and synthetic routes from closely related, well-documented compounds like 5-methyl-1H-benzotriazole and other chlorinated benzotriazoles. Any investigation into **7-chloro-5-methyl-1H-benzotriazole** would likely begin with its synthesis, which would presumably involve the diazotization of 3-chloro-5-methyl-o-phenylenediamine. Subsequent characterization and evaluation of its physicochemical properties and biological activities would be necessary to establish a comprehensive technical profile. Professionals in drug development should consider the known bioactivities of similar benzotriazole scaffolds when designing new therapeutic agents.

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